

Technical Support Center: FGF acidic I (102-111) Peptide

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Compound of Interest

Compound Name: FGF acidic I (102-111) (bovine brain)

Cat. No.: B3249870

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the FGF acidic I (102-111) peptide.

Frequently Asked Questions (FAQs)

1. What is the best solvent to dissolve FGF acidic I (102-111) peptide?

For most applications, sterile, deionized water is the recommended solvent for reconstituting FGF acidic I (102-111) peptide.^[1] Some researchers also use aqueous buffers such as phosphate-buffered saline (PBS). For peptides that are difficult to dissolve in aqueous solutions, Dimethyl Sulfoxide (DMSO) can be used as a solvent.^[2] It is important to note that the presence of trifluoroacetate (TFA) salts from the purification process can enhance the peptide's solubility in aqueous solutions.^[3]

2. I am having trouble dissolving the peptide in water. What should I do?

If you encounter solubility issues with FGF acidic I (102-111) in water, consider the following troubleshooting steps:

- **Gentle Agitation:** After adding the solvent, allow the vial to sit for a few minutes to allow for complete reconstitution.^[4]^[5] Gently pipette the solution up and down along the sides of the vial to aid dissolution. Avoid vigorous vortexing, as this can cause aggregation.^[4]

- **Sonication:** A brief period in an ultrasonic bath can help to break up any aggregates and facilitate dissolution.
- **pH Adjustment:** The theoretical isoelectric point (pI) of this peptide is 7.88.[3] Peptides can be difficult to dissolve at or near their pI. Adjusting the pH of the solution slightly away from the pI may improve solubility. For this peptide, a slightly acidic buffer might be beneficial.
- **Use of a Different Solvent:** If the peptide remains insoluble in water or aqueous buffers, you can try dissolving it in a small amount of DMSO first, and then slowly adding the aqueous buffer to your desired concentration.

3. What is the recommended storage condition for the FGF acidic I (102-111) peptide?

The lyophilized FGF acidic I (102-111) peptide should be stored at -20°C.[1][3][6] Under these conditions, it is stable for at least one year.[6] After reconstitution, it is recommended to store the solution at -20°C or -80°C and avoid repeated freeze-thaw cycles.[4][7] For long-term storage of the reconstituted peptide, consider adding a carrier protein like 0.1% Bovine Serum Albumin (BSA) to prevent degradation and adsorption to the vial surface.[5][7]

4. The peptide solution appears cloudy or has visible precipitates. What does this mean and what should I do?

Cloudiness or precipitation in the peptide solution may indicate aggregation or poor solubility. Here are some steps to address this:

- **Review Reconstitution Protocol:** Ensure that the reconstitution was performed correctly, following the recommended guidelines.
- **Sonication:** As mentioned earlier, brief sonication can help to break up aggregates.
- **pH Adjustment:** Check the pH of your solution and adjust it if it is close to the peptide's pI of 7.88.[3]
- **Filtration:** If the issue persists, you may need to filter the solution through a low-protein-binding 0.22 µm filter to remove any aggregates before use in cellular assays.

5. How does the presence of TFA salt affect my experiments?

Trifluoroacetic acid (TFA) is often used in the purification of synthetic peptides and can be present as a counterion in the final product.[3] While the TFA salt generally enhances the solubility of the peptide, high concentrations of TFA can be cytotoxic in sensitive cell-based assays.[3] For most standard in vitro assays, the residual TFA levels should not interfere.[3] However, if you are working with highly sensitive systems, you may consider using a peptide preparation where the TFA has been removed.

Quantitative Data Summary

Parameter	Value	Reference
Molecular Weight	1223.4 g/mol	[1][3][6]
Molecular Formula	C59H82N16O13	[1][3][6]
Purity (by HPLC)	>95%	[1][6]
Theoretical pI	7.88	[3]
Appearance	Lyophilized Powder	[1][3][6]
Storage (Lyophilized)	-20°C	[1][3][6]
Storage (Reconstituted)	-20°C or -80°C	[4][7]
Solubility in Water	1 mg/mL	[1]
Solubility in DMSO	Soluble	[2]

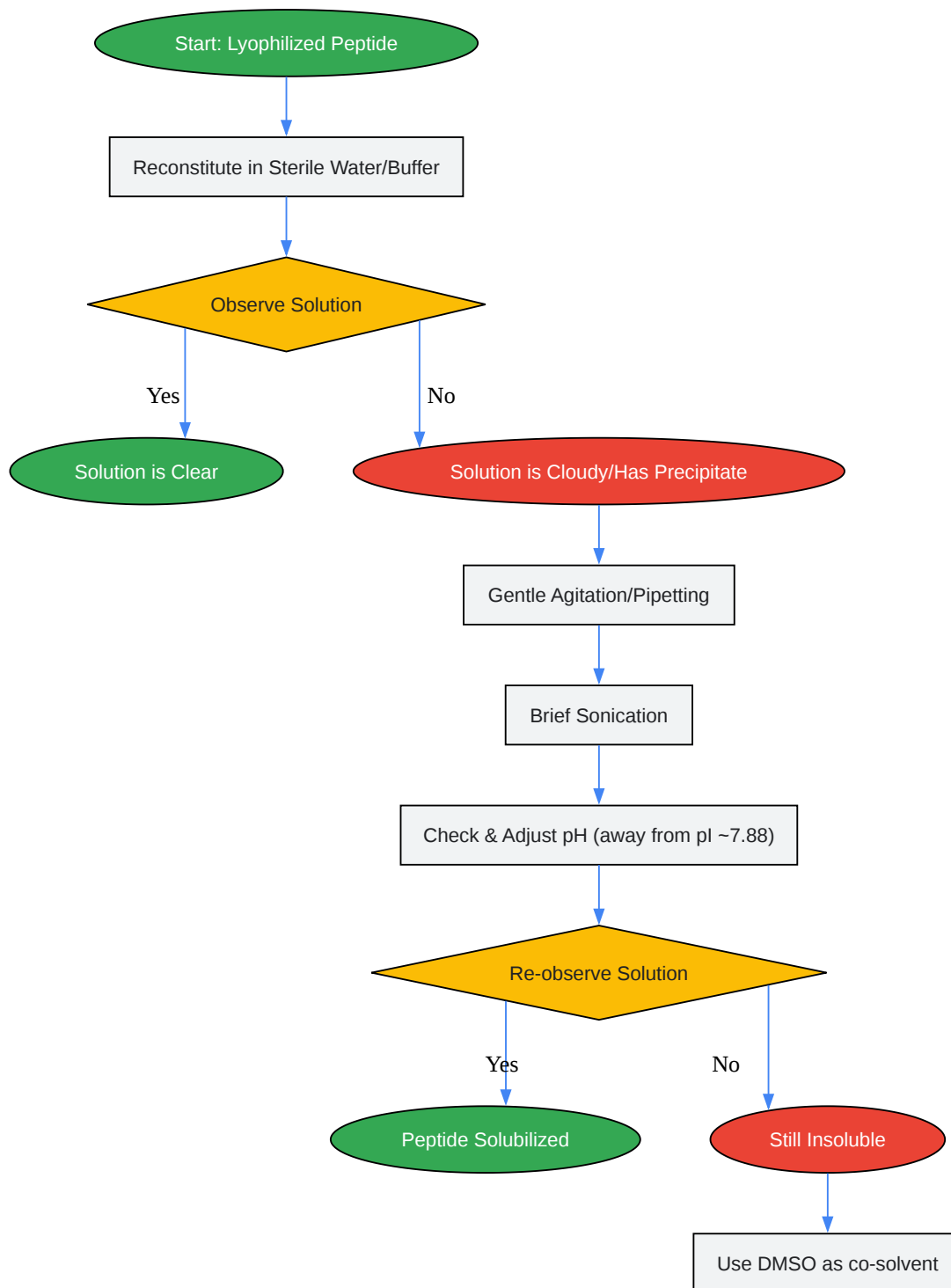
Experimental Protocols

Protocol for Reconstitution of FGF acidic I (102-111) Peptide

- Preparation: Before opening, briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.[7][8]
- Solvent Addition: Add the desired volume of sterile, deionized water or an appropriate buffer (e.g., PBS) to the vial to achieve the desired stock concentration. For example, to make a 1 mg/mL stock solution, add 1 mL of solvent to 1 mg of peptide.

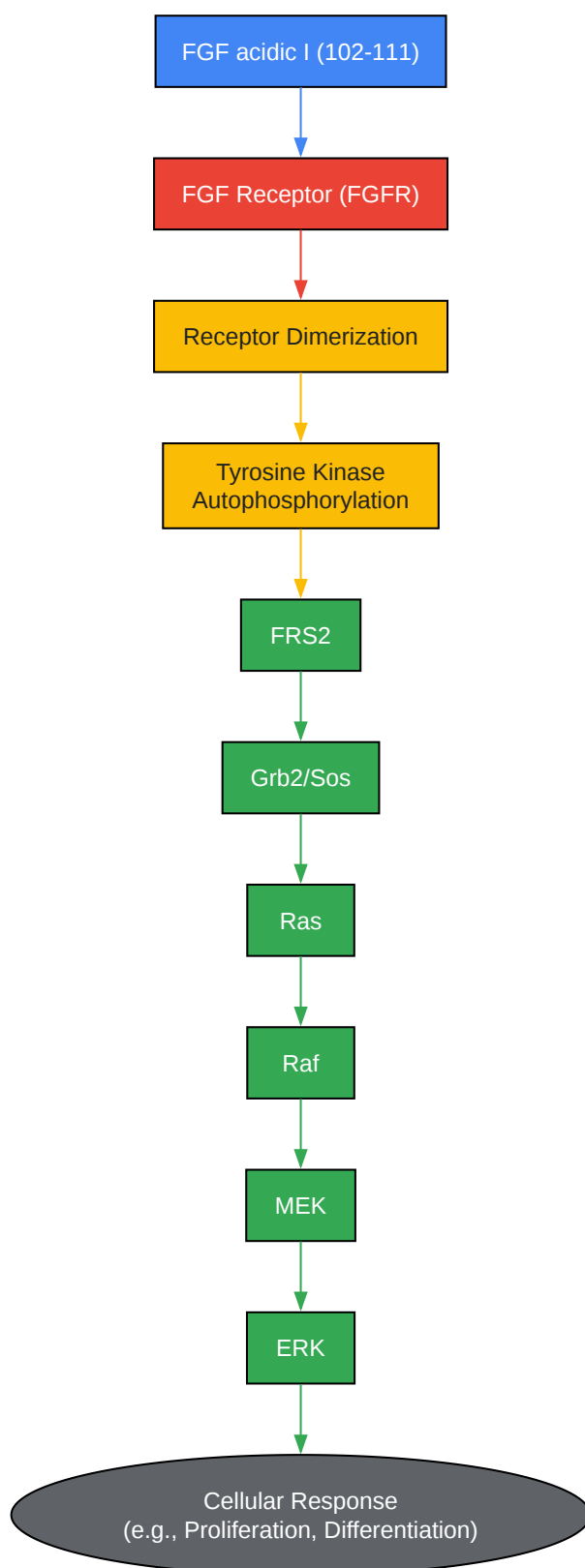
- **Dissolution:** Gently swirl the vial or pipette the solution up and down to mix. Avoid vigorous shaking or vortexing. Allow the vial to stand at room temperature for a few minutes to ensure complete dissolution.[\[4\]](#)[\[5\]](#)
- **Verification:** Visually inspect the solution for any undissolved particles or cloudiness. If necessary, follow the troubleshooting steps outlined in the FAQs.
- **Aliquoting and Storage:** For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C.[\[4\]](#)[\[7\]](#)

Visualizations



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Caption: Troubleshooting workflow for FGF acidic I (102-111) peptide solubility issues.



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Caption: Simplified overview of a potential FGF signaling pathway.

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